

# 4'-tert-Butylacetophenone CAS number 943-27-1

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## Compound of Interest

Compound Name: 4'-tert-Butylacetophenone

Cat. No.: B192730

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## Physicochemical and Spectroscopic Properties

**4'-tert-Butylacetophenone** is a clear, colorless to pale yellow liquid at room temperature, characterized by a sweet, floral odor.<sup>[1]</sup> It is soluble in organic solvents like alcohol and ether but has limited solubility in water.<sup>[1][2]</sup>

## Physical and Chemical Properties

The key physicochemical properties of **4'-tert-Butylacetophenone** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	943-27-1	[3]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	[2][3]
Molecular Weight	176.25 g/mol	[3][4]
Appearance	Clear colorless to pale yellow liquid	[1][3]
Melting Point	17-18 °C (dimorphic)	[2][3]
Boiling Point	107-108 °C at 5 mmHg	[2][3]
252-254 °C at 760 mmHg (estimated)	[5]	
Density	0.964 g/mL at 25 °C	[2][3]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.520 - 1.521	[2][3][6]
Flash Point	86 °F (30 °C)	[2][5]
Water Solubility	Insoluble / 50 mg/L at 25 °C (est.)	[1][2][5]
logP (o/w)	3.18 - 3.58	[5][7][8]
Vapor Pressure	0.0141 - 0.0186 mmHg at 25 °C	[2][8]

## Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **4'-tert-Butylacetophenone**. Various spectroscopic techniques have been used to analyze this compound.

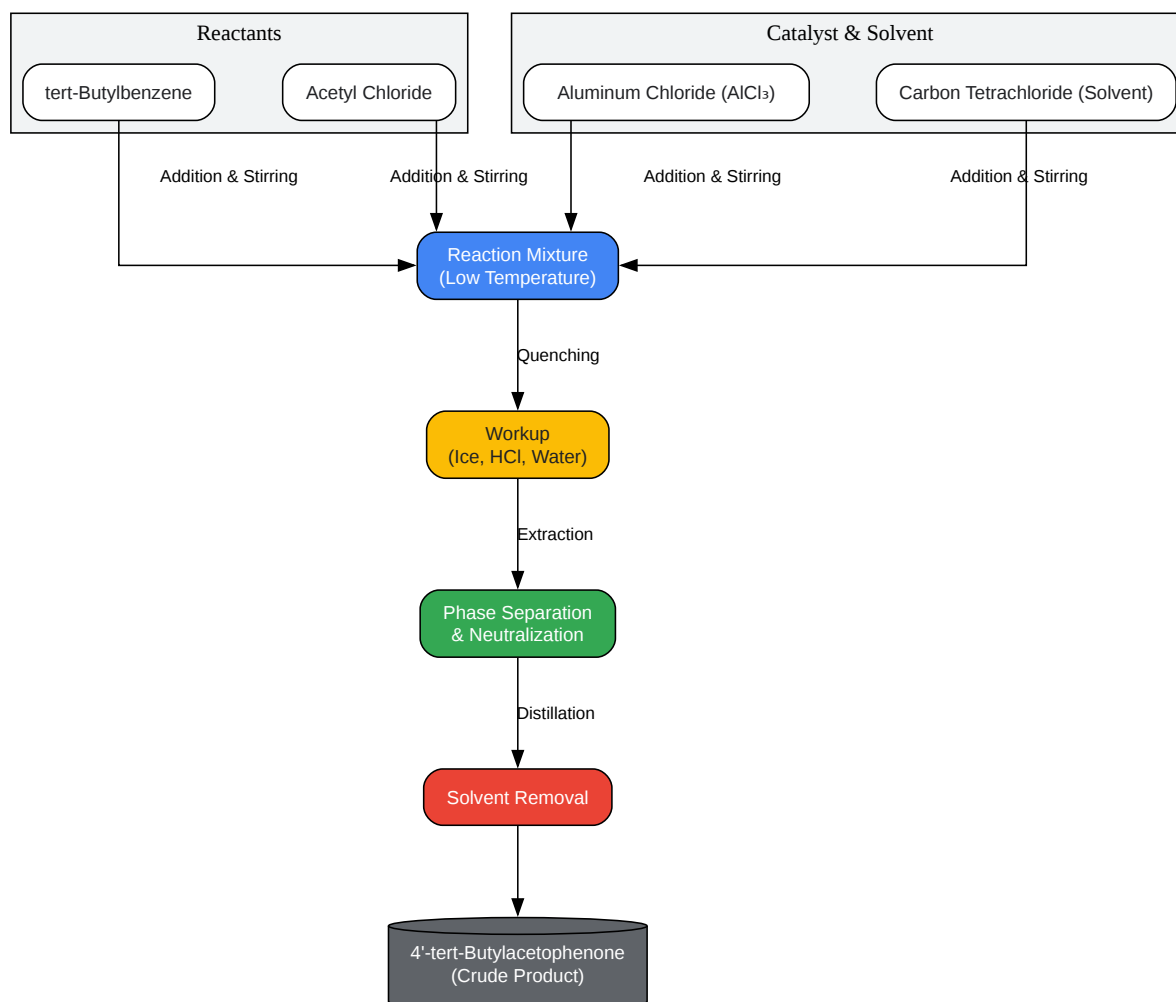
Spectrum Type	Availability / Source
<sup>1</sup> H NMR	Available[4][9]
<sup>13</sup> C NMR	Available[10]
Mass Spectrometry (GC-MS)	Available[4]
Infrared (IR) Spectroscopy	Available[4]
Raman Spectroscopy	Available[4]

## Synthesis and Manufacturing

The primary industrial synthesis of **4'-tert-Butylacetophenone** is achieved via the Friedel-Crafts acylation of tert-butylbenzene.[7][11] This electrophilic aromatic substitution reaction typically uses an acylating agent like acetyl chloride or acetic anhydride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl<sub>3</sub>).[6][7][11][12]

## General Synthesis Workflow

The diagram below illustrates the general workflow for the Friedel-Crafts acylation synthesis of **4'-tert-Butylacetophenone**.



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Caption: Synthesis workflow for **4'-tert-Butylacetophenone**.

## Detailed Experimental Protocol

The following protocol is a detailed methodology for the synthesis of **4'-tert-Butylacetophenone** based on established procedures.[\[6\]](#)

### Materials:

- Anhydrous aluminum chloride (514 g, 3.85 mol)
- Carbon tetrachloride (2 L)
- Acetyl chloride (302 g, 3.85 mol)
- tert-Butylbenzene (469 g, 3.5 mol)
- Ice (1.7 kg)
- 35% Hydrochloric acid (150 mL)
- Water (500 mL)

### Procedure:

- **Reaction Setup:** A suitable reaction vessel is charged with 2 liters of carbon tetrachloride and 514 g (3.85 mol) of anhydrous aluminum chloride. The mixture is stirred vigorously.
- **Addition of Acetyl Chloride:** The mixture is cooled to below 10 °C. 302 g (3.85 mol) of acetyl chloride is added over a period of 1 hour, maintaining the temperature below 10 °C.
- **Addition of tert-Butylbenzene:** The reaction mixture is further cooled to below 5 °C. 469 g (3.5 mol) of tert-butylbenzene is then added slowly over a period of 3 hours, ensuring the temperature remains below 5 °C.[\[6\]](#)
- **Reaction Completion:** After the addition is complete, the mixture is stirred for an additional hour without external cooling, allowing it to slowly warm.
- **Workup (Quenching):** The reaction mixture is carefully poured into a separate vessel containing a mixture of 1.7 kg of ice, 500 mL of water, and 150 mL of 35% hydrochloric acid.

[6]

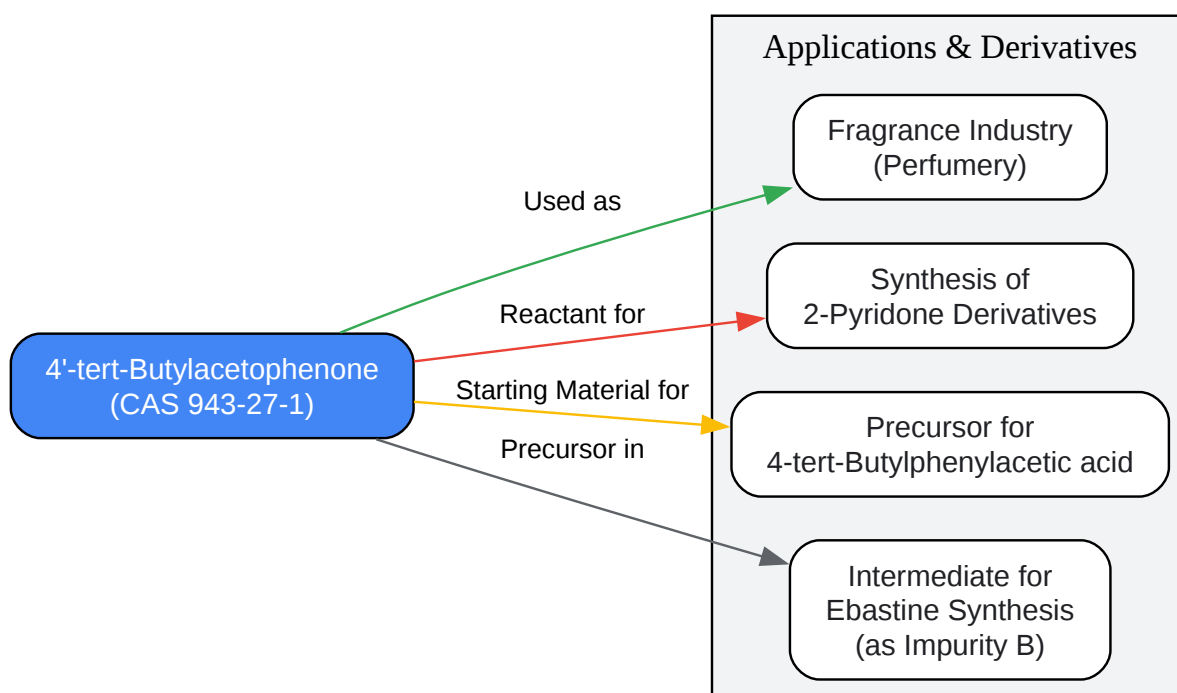
- Separation and Neutralization: The organic phase is separated using a separatory funnel. It is then washed with water until neutral and subsequently dried over an appropriate drying agent (e.g., anhydrous sodium sulfate).
- Isolation: The solvent (carbon tetrachloride) is removed by distillation. The remaining crude product is **4'-tert-Butylacetophenone**.[\[6\]](#)

## Applications and Research Interest

**4'-tert-Butylacetophenone** serves as a key intermediate in various chemical syntheses and has applications in the fragrance industry.

## Logical Relationships in Synthesis

The compound is a building block for more complex molecules. Its role as a synthetic intermediate is visualized below.



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Caption: Applications of **4'-tert-Butylacetophenone**.

Its primary applications include:

- **Fragrance and Perfumery:** Due to its sweet, floral scent, it is used as a fragrance ingredient in various consumer products.[\[1\]](#)[\[4\]](#)
- **Pharmaceutical Intermediates:** It is an impurity (Impurity B) that arises during the synthesis of the antihistamine drug Ebastine.[\[3\]](#)[\[13\]](#) It is also a precursor for synthesizing other molecules of pharmaceutical interest, such as 4-tert-butylphenylacetic acid.[\[14\]](#)
- **Organic Synthesis:** It is used as a starting material for the synthesis of other organic compounds, such as 2-pyridone derivatives.[\[3\]](#)[\[13\]](#)[\[15\]](#)

## Safety and Handling

**4'-tert-Butylacetophenone** is classified as a flammable liquid and vapor. It can cause skin and serious eye irritation.[\[16\]](#)[\[17\]](#) Proper safety precautions must be observed during handling and storage.

## Hazard and Safety Information

Category	Information	Source(s)
GHS Pictograms	GHS02 (Flammable)	
Signal Word	Warning	[16]
Hazard Statements	H226: Flammable liquid and vapor.	
Causes skin irritation.	[16]	
Causes serious eye irritation.	[16]	
May cause respiratory irritation.	[16][17]	
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.	[17]
	P233: Keep container tightly closed.	
	P240: Ground/bond container and receiving equipment.	
	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[17]
	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Storage	Keep container tightly closed in a dry and well-ventilated place. Store in a flammables area.	[16]



Incompatible Materials	Strong bases, strong acids, oxidizing agents.	[16]
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection. Use in a chemical fume hood.	[16]

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Address: 3281 E Guasti Rd

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